

safety, handling, and storage of 4-(4-Chlorobenzyl)piperidine hydrochloride

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Compound of Interest

Compound Name: **4-(4-Chlorobenzyl)piperidine**

Cat. No.: **B1587799**

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An In-depth Technical Guide to the Safe Handling, and Storage of **4-(4-Chlorobenzyl)piperidine** hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction: A Profile of 4-(4-Chlorobenzyl)piperidine hydrochloride

4-(4-Chlorobenzyl)piperidine hydrochloride is a versatile organic compound recognized for its role as a key intermediate in pharmaceutical research and development.^[1] Its molecular structure, featuring a piperidine ring attached to a chlorobenzyl group, makes it a valuable building block in the synthesis of a wide range of bioactive molecules, including analgesics, anti-inflammatory drugs, and neuroprotective agents.^[1] Researchers and chemists utilize this compound in studies related to neurotransmitter systems and for creating novel compounds in medicinal chemistry.^[1] Given its frequent use in laboratory settings, a comprehensive understanding of its safety, handling, and storage is paramount to ensure the well-being of personnel and the integrity of research outcomes.

This guide provides a detailed technical overview of the essential safety protocols and handling procedures for **4-(4-Chlorobenzyl)piperidine** hydrochloride, grounded in established safety data and best practices.

Compound Property	Value
Molecular Formula	C ₁₂ H ₁₆ ClN·HCl[1]
Molecular Weight	246.18 g/mol [1][2]
Appearance	White to off-white crystalline powder[1]
CAS Number	36968-94-2[1][2]

Hazard Identification and Risk Assessment

A thorough understanding of the potential hazards associated with **4-(4-Chlorobenzyl)piperidine** hydrochloride is the foundation of its safe use. The compound is classified with several hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Hazard Classifications

Hazard Class	Hazard Statement	GHS Code
Acute Toxicity, Oral (Potential)	Harmful if swallowed[2]	H302
Skin Corrosion/Irritation	Causes skin irritation[2][3]	H315
Serious Eye Damage/Eye Irritation	Causes serious eye irritation[2] [3]	H319
Specific Target Organ Toxicity	May cause respiratory irritation[2][3]	H335

The primary routes of exposure are inhalation of the powder, skin contact, eye contact, and ingestion. The hydrochloride salt form is generally stable, particularly under acidic conditions, which is an advantage for its handling and storage.[4] However, as a fine crystalline powder, it can easily become airborne, creating an inhalation hazard.

Personal Protective Equipment (PPE) and Engineering Controls

A multi-layered approach to safety, combining engineering controls and appropriate PPE, is essential to minimize exposure risk.

Engineering Controls

The primary engineering control for handling this compound is to work in a well-ventilated area.
[3][5][6]

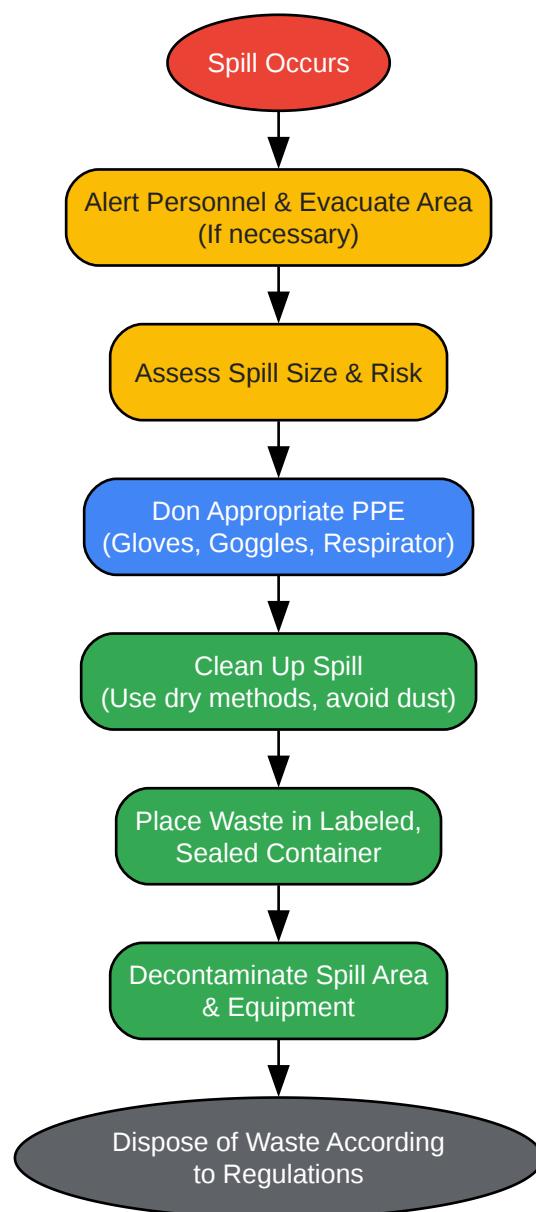
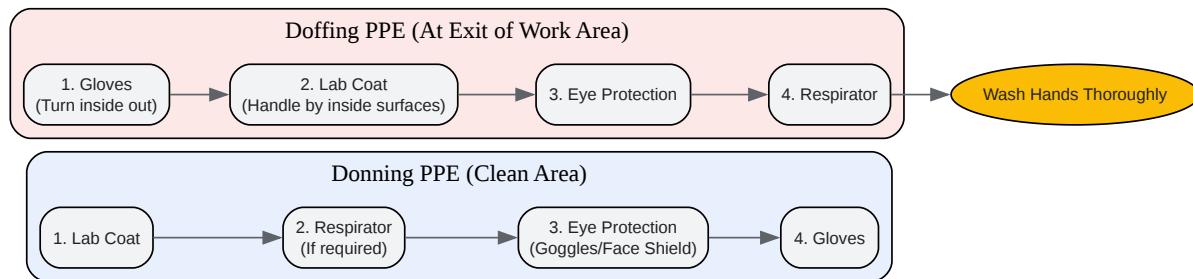
- Chemical Fume Hood: All weighing and handling of the solid compound should be performed inside a certified chemical fume hood to contain airborne particles.
- Ventilation: General laboratory ventilation should be adequate to prevent the accumulation of dust or vapors.[7]

Personal Protective Equipment (PPE)

The selection of PPE must be based on a risk assessment of the procedures being performed.

- Eye and Face Protection: Tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards are mandatory to protect against airborne powder and splashes.[5][7]
- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves (e.g., nitrile) that are inspected for integrity before each use.[5][7] Proper glove removal technique (without touching the outer surface) is critical to avoid skin contact.[7]
 - Lab Coat/Protective Clothing: A standard lab coat is sufficient for small quantities. For larger-scale operations, a complete suit protecting against chemicals may be necessary.[7]
- Respiratory Protection: If working outside of a fume hood or if dust formation is unavoidable, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate particulate filter should be used.[8]

Workflow: Donning and Doffing PPE



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